

# mass spectrometry analysis of 4-azidobenzaldehyde

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## Compound Focus: 4-Azidobenzaldehyde

CAS No.: 24173-36-2

Cat. No.: S605323

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## Chemical Profile of 4-Azidobenzaldehyde

The table below summarizes the basic identifying information for **4-azidobenzaldehyde**, which is essential for any mass spectrometry analysis [1] [2] [3].

Property	Description
CAS Number	24173-36-2 [1] [2] [3]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> N <sub>3</sub> O [2] [3]
Molecular Weight	147.13 g/mol [2] [3]
Synonyms	<i>p</i> -Azidobenzaldehyde [1] [2]

## How to Proceed with Your Analysis

Since direct experimental data is unavailable, you can leverage the known chemical structure to predict its mass spectrometry behavior and plan your experiments.

- **Predict Fragmentation Patterns:** The structure contains distinct functional groups that can guide predictions [4].
  - **Azide Group (N<sub>3</sub>):** Might be lost as nitrogen (N<sub>2</sub>) or generate fragments like [M-28]<sup>+</sup>.
  - **Aldehyde Group (CHO):** Common losses include [M-H]<sup>-</sup> in negative mode or [M-CO]<sup>+</sup> (loss of 28 Da) and [M-CHO]<sup>+</sup> (loss of 29 Da) in positive mode.
  - **Aromatic Ring:** Can yield stable low-mass fragment ions such as [C<sub>6</sub>H<sub>5</sub>]<sup>+</sup> (m/z 77) and [C<sub>7</sub>H<sub>7</sub>]<sup>+</sup> (m/z 91) [4].
- **Anticipate Common Adducts:** In soft ionization techniques like ESI, look for characteristic adduct ions [4].
  - **Positive Ion Mode:** [M+H]<sup>+</sup> (m/z ~148.14), [M+Na]<sup>+</sup> (m/z ~170.12), [M+K]<sup>+</sup> (m/z ~186.09).
  - **Negative Ion Mode:** [M-H]<sup>-</sup> (m/z ~146.14).

The diagram below illustrates a logical workflow for analyzing **4-azidobenzaldehyde** based on its structure and general MS principles.

## Finding the Missing Information

To obtain the experimental data needed for your guide, consider these approaches:

- **Search Specialized Databases:** Look in mass spectrometry data repositories such as MassBank of North America (MoNA) or the NIST Mass Spectral Library.
- **Consult Scientific Literature:** Perform a targeted search on academic platforms like SciFinder or Reaxys, which may contain full-text articles with experimental spectra.
- **Consider Experimental Characterization:** If the data is entirely absent from the literature, this could present an opportunity for your own original research and publication.

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## References

1. MeSH Browser [meshb.nlm.nih.gov]
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3. 4-Azidobenzaldehyde | CAS:24173-36-2 | AxisPharm [axispharm.com]
4. Common Adduct and Fragment Ions in Mass - ACD/Labs Spectrometry [acdlabs.com]

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